Application Notes and Protocols for Studying Protein-Protein Interactions Using SUPERDEX 75

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Compound of Interest

Compound Name:	*SUPERDEX 75*
CAS No.:	*133249-26-0*
Cat. No.:	*B1179487*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Superdex 75** size-exclusion chromatography (SEC) for the characterization and analysis of protein-protein interactions. Detailed protocols, data interpretation guidelines, and workflow visualizations are presented to facilitate the successful design and execution of your experiments.

Introduction to **SUPERDEX 75** for Protein Interaction Studies

Size-exclusion chromatography (SEC) is a powerful technique for studying protein-protein interactions in their native state.[1][2][3] The separation is based on the hydrodynamic radius of the molecules, allowing for the differentiation of monomers, dimers, and larger oligomeric complexes.[1] The **Superdex 75** column is particularly well-suited for this application when the interacting proteins and their resulting complex fall within its optimal fractionation range.

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A key indicator of a protein-protein interaction is a shift in the elution volume of the protein mixture compared to the individual proteins. The formation of a larger complex will result in an earlier elution from the column.[4]

SUPERDEX 75 Column Specifications

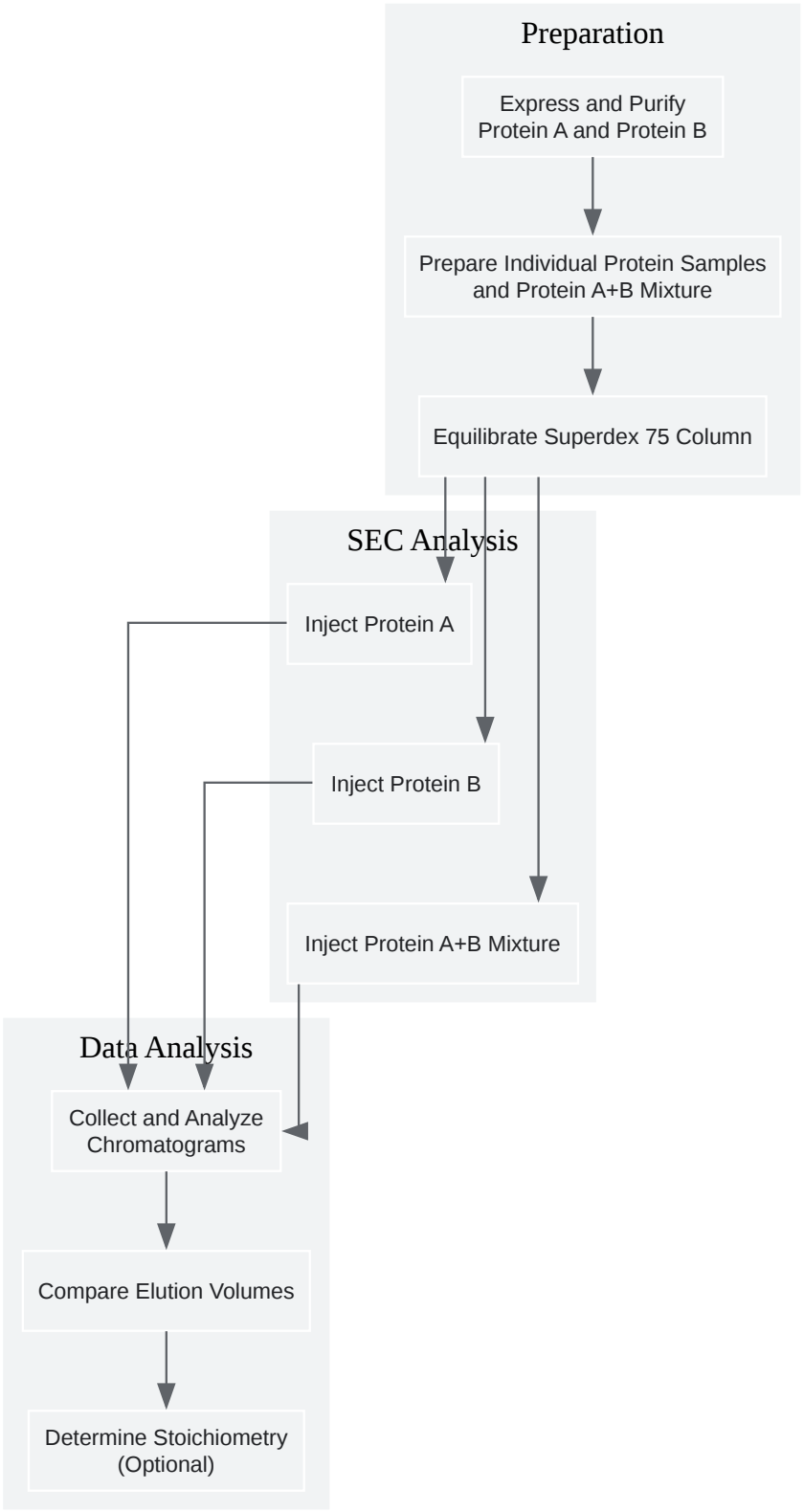
Understanding the characteristics of the **Superdex 75** column is essential for designing experiments to study protein-protein interactions. The "Increase" series offers enhanced resolution and reduced run times compared to the original **Superdex 75** columns.[5]

Parameter	Superdex 75 Increase 10/300 GL	Superdex 75 Increase 5/150 GL	Superdex 75 Increase 3.2/300
Fractionation Range (Globular Proteins)	3,000 - 70,000 Da[5][6][7]	3,000 - 70,000 Da[6]	3,000 - 70,000 Da
Bed Volume	~24 mL[6][8]	~3 mL[6]	~2.4 mL[5]
Recommended Flow Rate	0.5 - 1.0 mL/min[8]	0.45 mL/min[6]	0.075 mL/min
Typical Applications	Small-scale preparative purification and analytical applications[5]	Rapid screening and purity checks[5][6]	High-resolution, microscale separations[5]

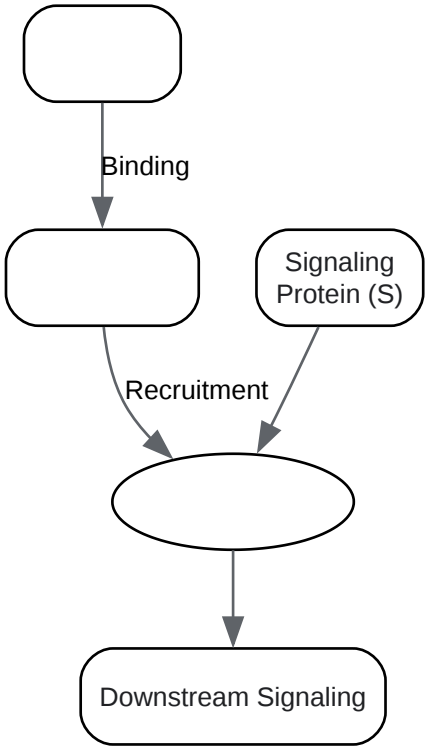
Experimental Workflow for Analyzing Protein-Protein Interactions

The following diagram outlines the general workflow for investigating a protein-protein interaction using a **Superdex 75** column.

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